

Essential Safety and Logistical Information for Handling MSC2504877

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Compound of Interest

Compound Name: MSC2504877

Cat. No.: B11927107

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling and Disposal of the Tankyrase Inhibitor **MSC2504877**.

This document provides crucial safety protocols and logistical plans for the handling and disposal of **MSC2504877**, a potent and orally active tankyrase inhibitor. Given that the full toxicological properties of this research compound may not be fully understood, adherence to these guidelines is paramount to ensure personnel safety and prevent environmental contamination.

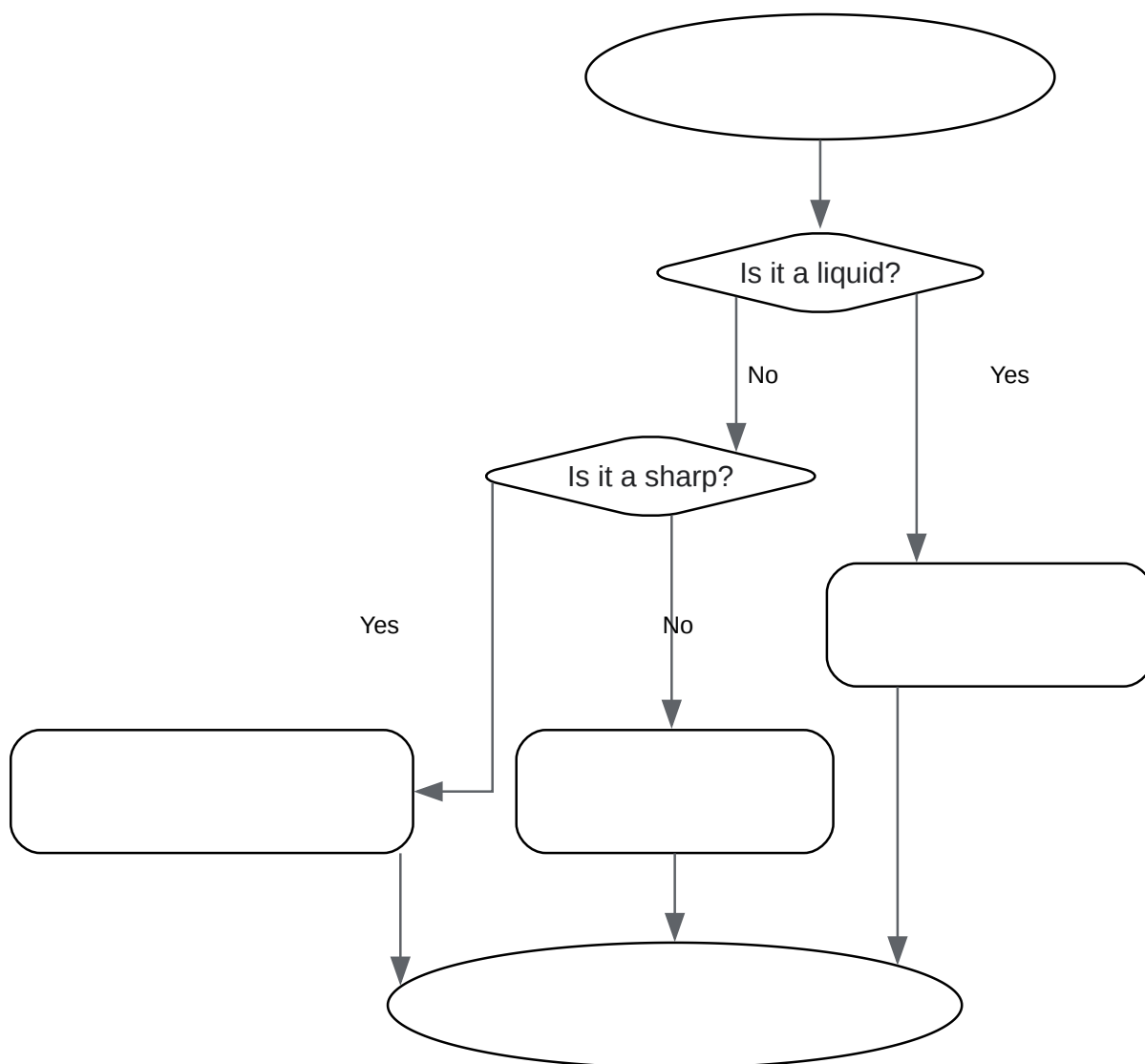
Personal Protective Equipment (PPE)

Due to the bioactive nature of **MSC2504877**, a comprehensive approach to personal protection is required. The following table summarizes the recommended PPE for various laboratory activities involving this compound.

Activity	Required Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	- Nitrile gloves (double-gloving recommended)- Disposable gown or lab coat- ANSI-rated safety glasses with side shields or chemical splash goggles- N95 or higher-rated respirator (if not handled in a certified chemical fume hood)
Solution Preparation and Handling	- Nitrile gloves- Disposable gown or lab coat- Chemical splash goggles- Work should be conducted in a certified chemical fume hood
Cell Culture and In Vitro Assays	- Nitrile gloves- Lab coat- Safety glasses
Animal Handling (Dosing and Sample Collection)	- Nitrile gloves (double-gloving recommended)- Disposable gown- Safety glasses or face shield- N95 or higher-rated respirator (depending on the route of administration and potential for aerosolization)
Waste Disposal	- Nitrile gloves- Lab coat- Safety glasses

Operational Plan: Step-by-Step Handling Procedures

A systematic workflow is essential to minimize exposure risk and ensure the integrity of experiments.



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